Introduction: Unlocking Cellular Mechanisms with 4-Acetylimidazole

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Compound of Interest

Compound Name:	*4-Acetylimidazole*
CAS No.:	*61985-25-9*
Cat. No.:	*B1332379*

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4-Acetylimidazole is an organic compound featuring an imidazole ring, a heterocyclic structure integral to numerous biological processes.[1] As a histidine analogue, it serves as a versatile building block in medicinal chemistry.[1][2] The imidazole scaffold itself is a cornerstone in drug discovery, renowned for its ability to interact with a wide array of enzymes and receptors within biological systems.[3][4] This has led to the development of imidazole-based compounds with applications ranging from anticancer to anti-inflammatory agents.[3][5]

Recent research has highlighted the potential for imidazole derivatives to modulate the activity of ion channels, which are critical regulators of cellular function. This guide focuses on leveraging **4-Acetylimidazole** as a tool compound in cell-based assays to probe specific signaling pathways. We will provide the scientific rationale, detailed protocols, and data interpretation frameworks for two key applications: the direct assessment of ion channel inhibition and the subsequent analysis of downstream effects on cell viability.

Part 1: Scientific Foundation - Targeting TRPC5-Mediated Calcium Signaling

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A promising application for novel imidazole-based compounds is the modulation of Transient Receptor Potential (TRP) channels. Specifically, the TRPC5 channel, a non-selective cation channel permeable to Ca^{2+}, has emerged as a significant therapeutic target.[6][7] TRPC5 is implicated in a variety of physiological and pathological processes, including anxiety, pain, and progressive kidney diseases like focal segmental glomerulosclerosis (FSGS).[6][7][8]

The mechanism of TRPC5-mediated pathology often involves its activation leading to an excessive influx of intracellular calcium ($[Ca^{2+}]i$).[7] This dysregulation of calcium homeostasis can trigger deleterious downstream signaling cascades, such as the activation of Rac1, which disrupts the cellular actin cytoskeleton.[6] In specialized cells like kidney podocytes, this disruption is a hallmark of injury and disease progression.[6] Therefore, the identification of small molecule inhibitors of TRPC5 is a key strategy in the development of novel therapeutics. Given that various imidazole and benzimidazole scaffolds have been successfully developed as TRPC5 inhibitors, **4-Acetylimidazole** presents an intriguing candidate for investigation in this context.[8]

TRPC5 Signaling Pathway and Point of Inhibition

The following diagram illustrates the canonical pathway of TRPC5 activation and the proposed inhibitory action of a modulator like **4-Acetylimidazole**.

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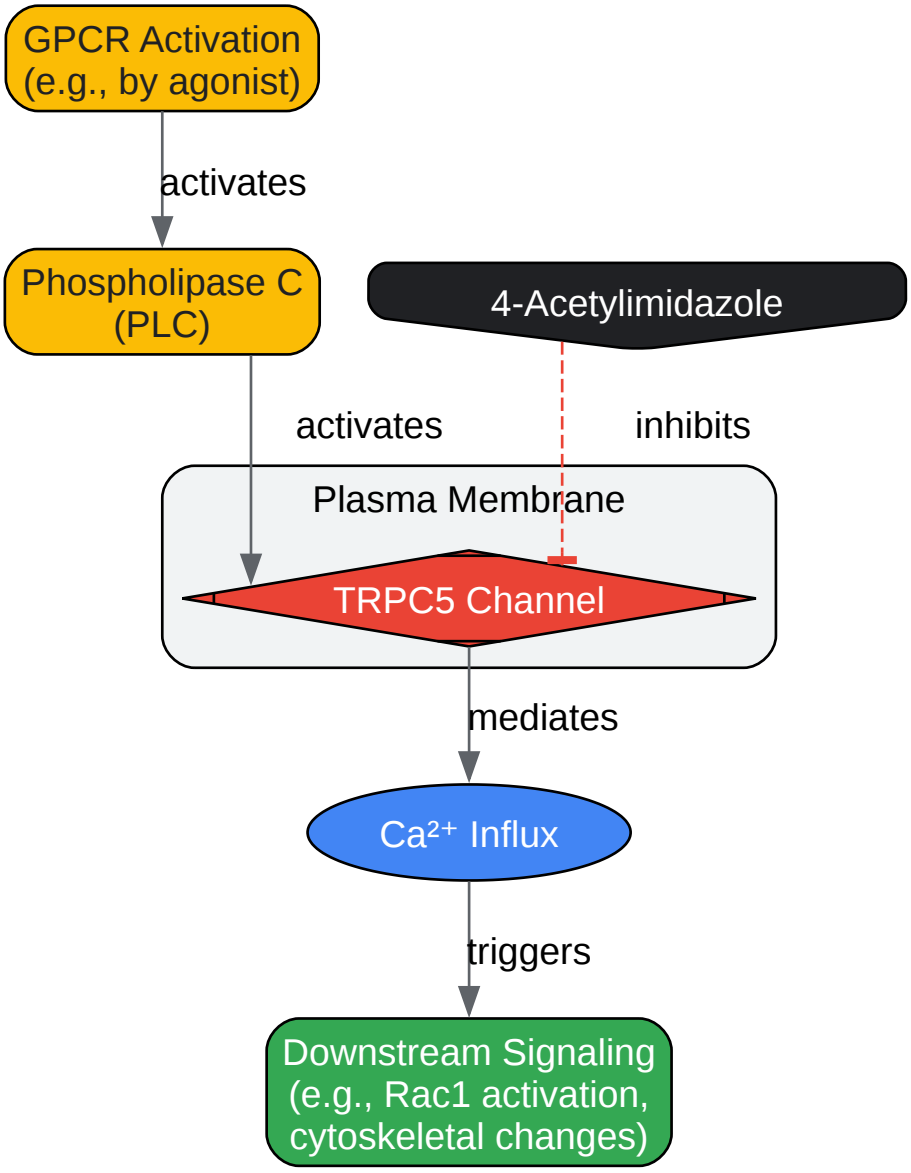

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Caption: TRPC5-mediated calcium signaling pathway and inhibition.

Part 2: Experimental Protocols and Workflows

This section provides detailed, self-validating protocols for characterizing the bioactivity of **4-Acetylimidazole** in a cellular context.

Protocol 1: High-Throughput Screening for TRPC5 Inhibition via a Fluorescent Calcium Flux Assay

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This assay quantitatively measures the ability of **4-Acetylimidazole** to block calcium influx through the TRPC5 channel upon agonist stimulation. It utilizes a cell line stably expressing TRPC5 and a fluorescent calcium indicator dye, such as Fluo-4 AM.[9]

Principle of the Assay Cells expressing TRPC5 are loaded with Fluo-4 AM, a cell-permeant dye that exhibits a large increase in fluorescence intensity upon binding to free Ca^{2+}.[9] Following incubation with **4-Acetylimidazole** or control compounds, the TRPC5 channel is activated by an agonist. A reduction in the expected fluorescence signal in the presence of **4-Acetylimidazole** indicates an inhibitory effect on the channel.

Materials and Reagents

- HEK293 cell line stably expressing human TRPC5 (or similar)
- DMEM/high glucose medium supplemented with 10% FBS, antibiotics, and appropriate selection agents (e.g., G418)[9]
- Black, clear-bottom 96-well or 384-well microplates
- Fluo-4 AM calcium indicator dye
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES
- **4-Acetylimidazole** (stock solution in DMSO)
- TRPC5 agonist (e.g., Englerin A)[7]
- Known TRPC5 inhibitor as a positive control (e.g., ML204)[10]
- Fluorescence plate reader with kinetic reading capabilities and automated injection (e.g., FLIPR)[11]

Experimental Workflow Diagram

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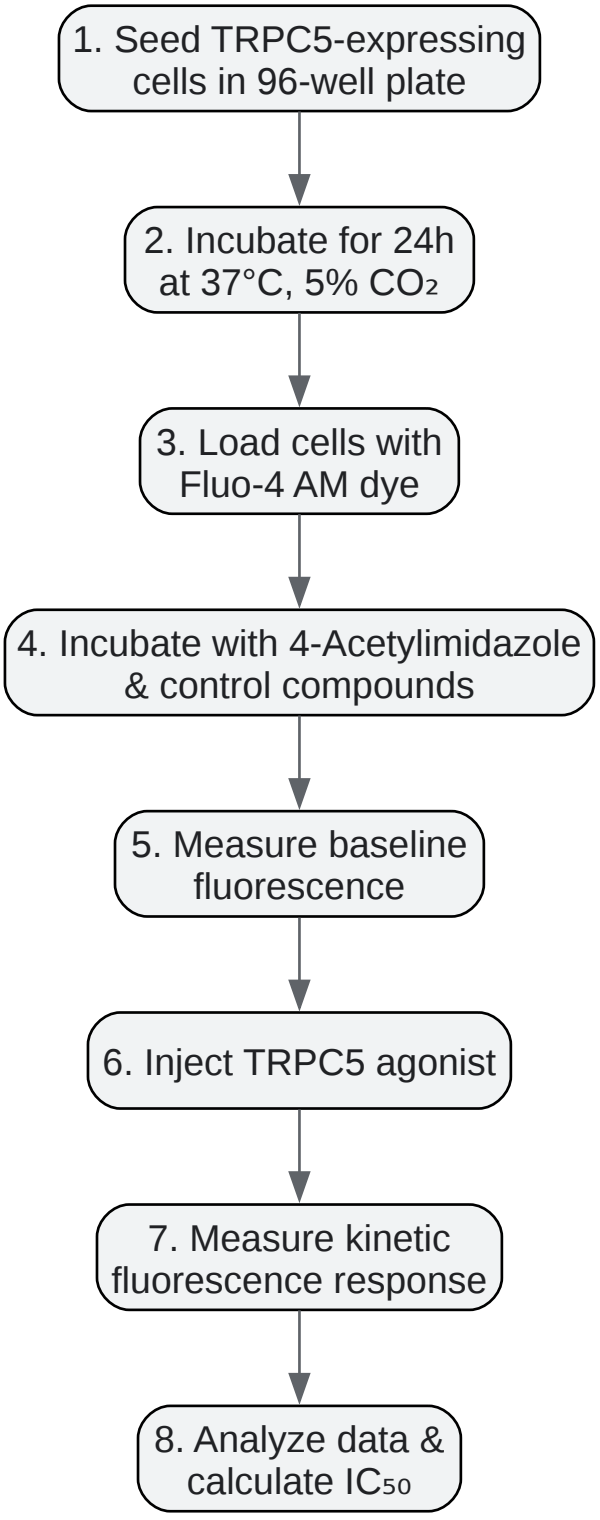

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Sources

- 1. CAS 61985-25-9: 4-Acetylimidazole | CymitQuimica [cymitquimica.com]
- 2. 4-Acetylimidazole | 61985-25-9 | FA45211 | Biosynth [biosynth.com]
- 3. Synthesis and effect of 4-acetylphenylamine-based imidazole derivatives on migration and growth of 3D cultures of breast, prostate and brain cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. ijsrtjournal.com [ijsrtjournal.com]
- 5. researchgate.net [researchgate.net]
- 6. Discovery of a Potent and Selective TRPC5 Inhibitor, Efficacious in a Focal Segmental Glomerulosclerosis Model - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Structural basis for human TRPC5 channel inhibition by two distinct inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Novel Chemical Inhibitor of TRPC4 Channels - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. In Vitro Cell Based Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
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